

# roxindole hydrochloride batch-specific Certificate of Analysis

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## Compound Focus: Roxindole Hydrochloride

CAS No.: 108050-82-4

Cat. No.: S004222

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## Understanding the Certificate of Analysis (CoA)

A CoA is a crucial document provided by the manufacturer that certifies a product's quality and confirms it meets specified analytical standards for a given batch or lot. The table below summarizes the key technical data for **Roxindole Hydrochloride** as generally provided by several suppliers.

Property	Specification
CAS Number	108050-82-4 (most common); 112192-04-8 [1] [2] [3]
Molecular Formula	$C_{23}H_{26}N_2O \cdot HCl$ [1] [2] [4]
Molecular Weight	382.93 g/mol [1] [2] [5]
Purity	≥95% to ≥98% [1] [2] [3]
Physical Description	Solid, white to off-white [5] [4]
Recommended Storage	Desiccate at -20°C [2] [4]
Solubility	Soluble in DMSO (e.g., 50 mM) [2] [5]

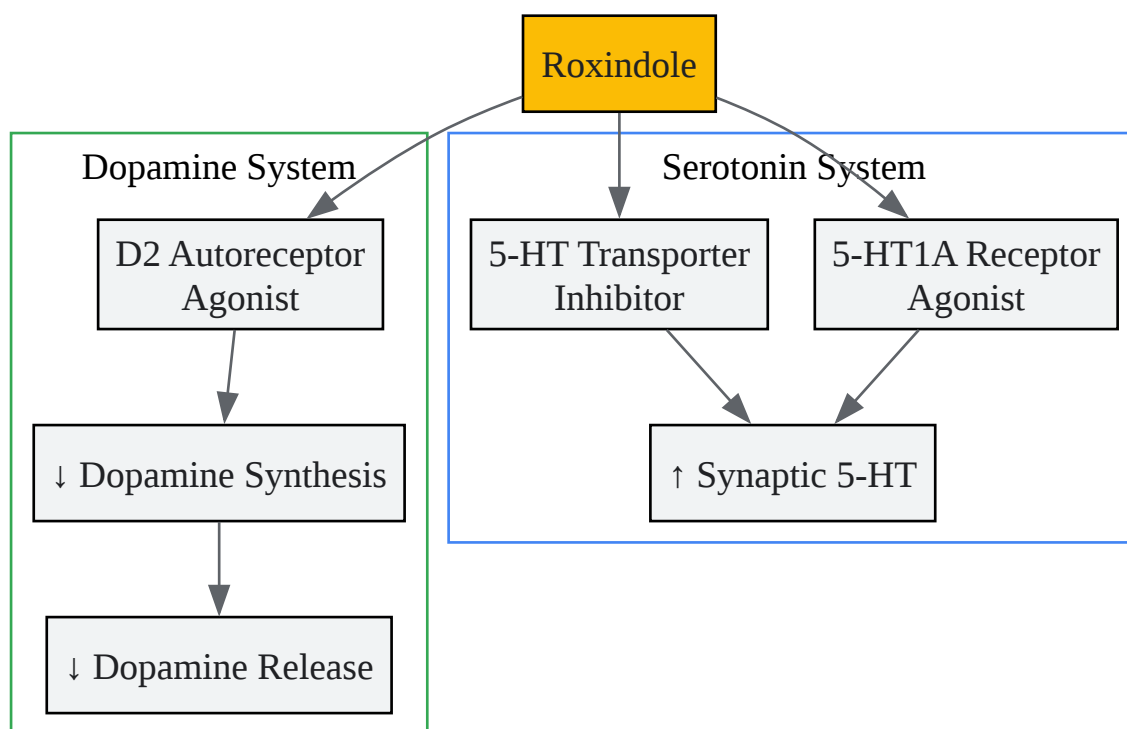
Property	Specification
Supplier CoA Note	"Refer to Certificate of Analysis for lot specific data." [1]

## Roxindole Hydrochloride: Key Characteristics & Experimental Notes

For your troubleshooting guides and FAQs, here is a synthesis of the compound's profile and common experimental considerations.

- **Mechanism of Action: Roxindole hydrochloride** is characterized as a potent and selective **presynaptic dopamine D2 autoreceptor agonist** [1] [2] [6]. It also has notable secondary pharmacology: it is a **5-HT1A receptor agonist** and a **serotonin (5-HT) uptake inhibitor** [2] [7] [5]. This multi-receptor profile is relevant for interpreting functional experimental outcomes.
- **Biological Effects:** Based on its mechanism, the compound has been investigated for effects on the dopaminergic system and for potential **antipsychotic** and **antidepressant** activity [7] [5] [6]. It can influence pituitary hormone secretion, notably **suppressing prolactin release** [7].
- **Handling and Preparation:**
  - **Solubility:** The compound is soluble in DMSO. One supplier specifies it can be dissolved to 50 mM in DMSO with gentle warming [2] [5].
  - **Stability:** To maintain stability, it is recommended to store the product desiccated at **-20°C** and protect it from light [2] [5] [4]. For stock solutions, aliquot and avoid repeated freeze-thaw cycles.

The dual action of Roxindole on both dopamine and serotonin systems can be visualized as follows, which may help in understanding its functional role in experiments:



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## Frequently Asked Questions for Your Technical Support Center

- **Q1: Where can I find the batch-specific Certificate of Analysis for Roxindole Hydrochloride?**
  - **A:** Batch-specific CoAs are not hosted on public websites. They are provided directly by the supplier with the product shipment. You should contact the supplier's customer service or log into your account on their website to download the CoA for your specific batch number [1] [2].
- **Q2: Why is there more than one CAS number for Roxindole Hydrochloride?**
  - **A:** The CAS number **108050-82-4** is the most widely referenced across multiple suppliers and literature [2] [5] [3]. The number **112192-04-8** is also used by at least one major supplier [1]. This may represent different salt forms or manufacturing histories. Researchers should verify the specific CAS and chemical structure with their supplier for precise identification.
- **Q3: What is a typical in vivo dosage of Roxindole Hydrochloride in rodent studies?**

- **A:** One published study in rats reported subcutaneous administration of Roxindole at doses of **1, 3, and 10 mg/kg** to investigate its effects on serotonin-mediated behaviors [5]. Another study reported ED<sub>50</sub> values of **1.4 mg/kg s.c.** in mice and **0.65 mg/kg s.c.** in rats for inhibiting apomorphine-induced behaviors [6]. Dosage must be determined empirically for each specific research model.

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## References

1. | CAS 112192-04-8 | SCBT - Santa Cruz... Roxindole hydrochloride [scbt.com]
2. Roxindole hydrochloride (CAS 108050-82-4) [rndsystems.com]
3. ( Roxindole ) | 108050-82-4 hydrochloride [sigmaaldrich.cn]
4. Roxindole hydrochloride - Dopamine Receptor Modulator [apexbt.com]
5. Roxindole hydrochloride (Synonyms: EMD 38362) [medchemexpress.com]
6. Roxindole, a potential antidepressant. I. Effect on the ... [pubmed.ncbi.nlm.nih.gov]
7. The neuroendocrinological profile of roxindole, a ... [pubmed.ncbi.nlm.nih.gov]

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